

KC01 Application Notes: Mechanism and Research Applications

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Compound Focus: KC01

Cat. No.: S531639

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Chemical and Physical Properties

KC01 is a covalent inhibitor with the formal name 6Z-(2-oxo-4-tridecyl-3-oxetanylidene) hexanamide and a CAS Number of 1646795-59-6 [1]. Its molecular formula is C22H39NO3, with a formula weight of 365.6 g/mol. It is typically supplied as a crystalline solid with a purity exceeding 98% [1].

The solubility profile of **KC01** is a critical consideration for experimental planning. The table below summarizes its solubility in common laboratory solvents.

Solvent	Solubility (mg/ml)
DMF	5
DMSO	5
Ethanol	16
Ethanol:PBS (pH 7.2) (1:5)	0.5

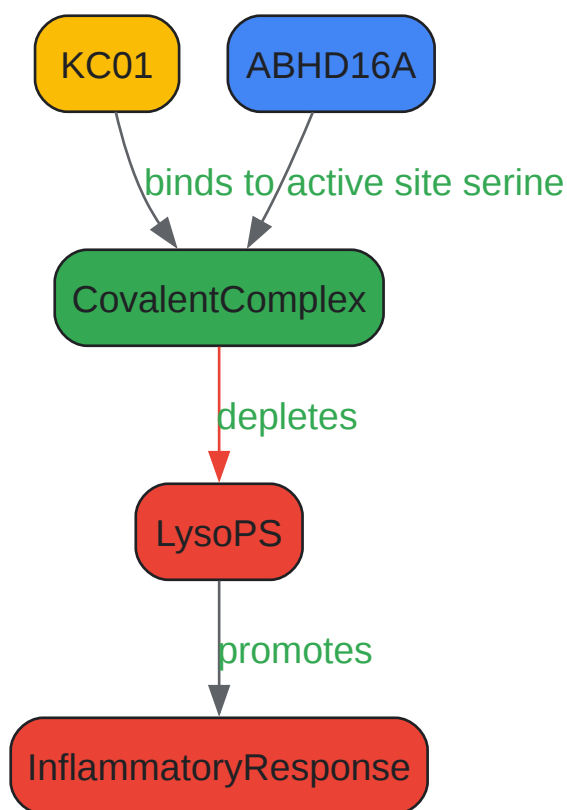
Table 1: Solubility profile of **KC01** in various solvents [1].

For analytical detection, **KC01** has a maximum absorption wavelength (λ_{max}) of 213 nm. Key structural identifiers include [1]:

- SMILES:** O=C1OC(CCCCCCCCCCCCCC)/C1=C/CCCCC(N)=O
- InChIKey:** RJBBAPPWVJEOMC-MNDPQUGUSA-N

Mechanism of Action and Biological Activity

KC01 primarily functions as a covalent, irreversible inhibitor of the enzyme ABHD16A (α/β -Hydrolase Domain-Containing 16A) [1]. Its mechanism and downstream effects are illustrated in the following diagram.



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*Diagram 1: **KC01** inhibits ABHD16A, depleting LysoPS and its inflammatory signaling.*

This mechanism involves the beta-lactone moiety of **KC01** forming a stable covalent bond with the catalytic serine residue within the active site of ABHD16A [1]. This inhibition has several key biological consequences:

- **Inhibition of Phosphatidylserine Metabolism:** ABHD16A is a phosphatidylserine (PS) lipase. Its inhibition by **KC01** prevents the hydrolysis of PS, thereby decreasing the production of lysophosphatidylserine (lyso-PS) [1].
- **Depletion of lyso-PS:** **KC01** has been experimentally demonstrated to deplete lyso-PS levels in various model systems, including human cancer cell lines, a lymphoblast cell line, and mouse brain membrane lysates [1].

- **Modulation of Inflammation:** By reducing lyso-PS levels, **KC01** can decrease lipopolysaccharide (LPS)-induced cytokine production in macrophages, suggesting a role in modulating inflammatory signaling pathways [1].

The inhibitory potency of **KC01** varies between species, which is a critical factor for translational research, as shown in the table below.

Target Enzyme	Species	IC50 Value (nM)
ABHD16A	Human	90
ABHD16A	Mouse	520

Table 2: Inhibitory potency (IC50) of **KC01** against ABHD16A [1].

Detailed Experimental Protocols

3.1. Protocol for In Vitro Inhibition of ABHD16A

This protocol outlines the procedure for assessing **KC01**'s activity in a cell-free system or cellular lysates.

- **Materials:**
 - Recombinant ABHD16A enzyme or cell lysates (e.g., from HEK293 cells overexpressing ABHD16A, or mouse brain membranes).
 - **KC01** stock solution (e.g., 10 mM in DMSO or Ethanol).
 - Appropriate assay buffer (e.g., PBS or Tris-buffered saline, pH 7.4).
 - Substrate for ABHD16A (e.g., a fluorescently-tagged phosphatidylserine analog).
 - Control inhibitor (if available) and vehicle control (e.g., DMSO).
- **Procedure:**
 - **Preparation:** Dilute **KC01** to a working concentration in the assay buffer. A typical final DMSO concentration should not exceed 0.1-1% to avoid solvent toxicity.
 - **Pre-incubation:** Incubate the ABHD16A enzyme source with varying concentrations of **KC01** (e.g., ranging from 1 nM to 10 µM) for a set time (e.g., 30-60 minutes) at a physiological temperature (e.g., 37°C) to allow for covalent modification.

- **Reaction Initiation:** Add the phosphatidylserine substrate to the mixture to initiate the enzymatic reaction.
 - **Reaction Termination:** Stop the reaction after a predetermined time by adding an organic solvent (e.g., methanol) or a denaturing agent.
 - **Analysis:** Quantify the reaction products (e.g., lyso-PS) using techniques like liquid chromatography-mass spectrometry (LC-MS) or a fluorescence plate reader to determine the remaining enzyme activity.
- **Data Analysis:** Plot the percentage of remaining enzyme activity against the log of **KC01** concentration to determine the IC50 value using non-linear regression analysis.

3.2. Protocol for Depleting lyso-PS in Cell Cultures

This protocol describes the application of **KC01** to intact cells to observe the downstream depletion of lyso-PS.

- **Materials:**
 - Relevant cell lines (e.g., human cancer cell lines, macrophages, or primary cells).
 - Standard cell culture media and reagents.
 - **KC01** stock solution (e.g., 10-50 mM in DMSO or Ethanol). Given its solubility, ethanol might be a preferable vehicle for treatment in cell culture.
 - Solvent control (DMSO or Ethanol).
 - LPS (for stimulating inflammatory response in macrophages, optional).
- **Procedure:**
 - **Cell Seeding:** Seed cells in an appropriate culture vessel and allow them to adhere and grow to the desired confluence (e.g., 70-80%).
 - **KC01 Treatment:** Treat cells with **KC01**. A recommended starting concentration is 1-10 μ M, based on its sub-micromolar IC50. Prepare a serial dilution of **KC01** in the culture medium. Ensure the final vehicle concentration is consistent across all groups (typically $\leq 0.1\%$).
 - **Incubation:** Incubate the cells for a specified duration. This can range from several hours to 24-48 hours, depending on the experimental endpoint.
 - **Stimulation (Optional):** If investigating inflammatory modulation, stimulate cells (e.g., macrophages) with LPS (e.g., 100 ng/mL) for a set period following **KC01** pre-treatment.
 - **Sample Collection:**
 - **For Lipid Analysis:** Harvest cells and extract lipids. Analyze lyso-PS levels using LC-MS.
 - **For Cytokine Analysis:** Collect cell culture supernatants. Measure cytokine levels (e.g., TNF- α , IL-6) using ELISA.

- **For Protein Analysis:** Harvest cells for Western blotting to assess other signaling proteins.

The overall experimental workflow for these applications is summarized below.



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*Diagram 2: A general workflow for experiments using **KC01** to inhibit ABHD16A.*

Research Applications and Future Directions

KC01 serves as a critical pharmacological tool for investigating the physiological and pathological roles of ABHD16A and lyso-PS signaling. Current research applications include [1]:

- **Cancer Research:** Exploring the role of lyso-PS in tumor growth and metastasis, as **KC01** can deplete lyso-PS in various human cancer cell lines.
- **Immunology:** Modulating inflammatory responses by studying the effect of **KC01** on LPS-induced cytokine production in macrophages.
- **Neuroscience:** Investigating the role of ABHD16A and lyso-PS in neurological processes and disorders, leveraging **KC01**'s ability to deplete lyso-PS in mouse brain membrane lysates.

Future research should focus on further elucidating the therapeutic potential of ABHD16A inhibition in specific disease models and exploring potential off-target effects to ensure the specificity of **KC01**-observed phenotypes.

Important Safety and Handling Notes

- **KC01** is labeled "**For research use only. Not for human or veterinary use**" [1].
- As with any chemical compound, standard laboratory safety procedures should be followed, including the use of personal protective equipment (PPE) and working in a well-ventilated area.
- The stability of **KC01** in solution should be empirically determined for long-term studies, and it is generally recommended to prepare fresh solutions for critical experiments.

References

1. KC01 () for sale [vulcanchem.com]

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